

Comprehensive Safety and Operational Guide for Handling Bifemelane

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Compound of Interest

Compound Name: Bifemelane

CAS No.: 90293-01-9

Cat. No.: B1207547

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Bifemelane** hydrochloride, a neuroprotective agent used in research. The following procedures are based on established laboratory safety protocols and information derived from available safety data sheets.

Hazard Identification and Classification

Bifemelane hydrochloride is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards^[1]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

Signal Word: Warning

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedures should be conducted to determine the appropriate level of personal protective equipment required. The following table summarizes the recommended PPE for handling **Bifemelane** hydrochloride.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against splashes and dust. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. The specific glove type should be selected based on the solvent being used and the duration of handling. Always inspect gloves for integrity before use and replace them immediately if they become contaminated or damaged.
Body Protection	Laboratory Coat	A standard cotton or polyester/cotton blend lab coat should be worn to protect street clothing. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.
Respiratory Protection	Respirator	A NIOSH-approved respirator may be required if handling large quantities of the powder outside of a fume hood, or if engineering controls are not sufficient to maintain airborne concentrations below exposure limits. The type of respirator

will depend on the specific conditions of use.

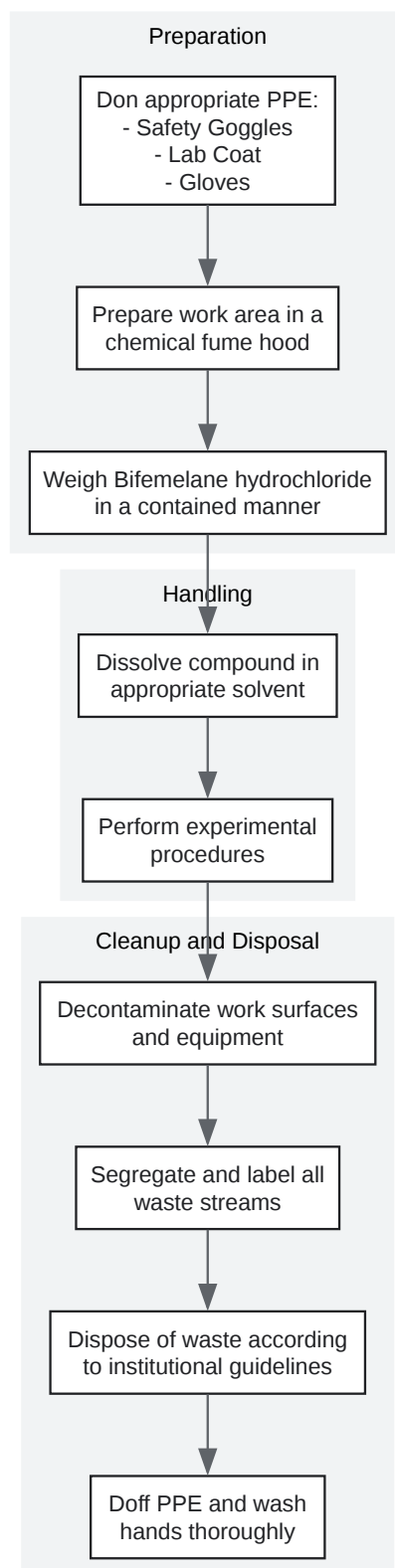
Quantitative Data

Currently, specific occupational exposure limits (OELs) for **Bifemelane** hydrochloride have not been established by major regulatory bodies. In the absence of official OELs, it is crucial to handle this compound with a high degree of caution, implementing engineering controls and personal protective equipment to minimize any potential exposure. Similarly, detailed quantitative toxicity data, such as LD50 values, are not readily available in the public domain. Researchers should treat **Bifemelane** hydrochloride as a compound with unknown long-term health effects and handle it accordingly.

Data Point	Value	Source
Molecular Weight	305.84 g/mol	[1]
GHS Hazard Codes	H302, H315, H319, H335	[1]
Occupational Exposure Limit (OEL)	Not Established	N/A
LD50 (Oral, Rat)	Data Not Available	N/A

Experimental Workflow for Safe Handling

The following diagram outlines a standard workflow for the safe handling of **Bifemelane** hydrochloride in a laboratory setting. This workflow is a general guideline and should be adapted to the specific requirements of the experimental protocol.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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